

Application Notes and Protocols for Octyl Octanoate in Cosmetic Formulations

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Compound of Interest

Compound Name: Octyl octanoate

Cat. No.: B1197113

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Introduction

Octyl octanoate (CAS No. 2306-88-9), also known as octyl caprylate, is a versatile ester widely utilized in the cosmetics and personal care industry.[1][2][3] It is the esterification product of octanoic acid and octanol.[2] Renowned for its emollient and skin-conditioning properties, this ingredient offers a unique sensory profile and functional benefits in a variety of formulations.[1][3][4] These notes provide detailed applications, experimental protocols, and key data for formulators working with **octyl octanoate**.

Physicochemical Properties

Octyl octanoate is a clear, colorless liquid with a characteristic fruity-oily odor.[3][5] Its lipophilic nature makes it soluble in alcohols and oils, but insoluble in water.[2][3] Key physicochemical data are summarized in Table 1.

Table 1: Physicochemical Properties of **Octyl Octanoate**

Property	Value	Reference
Molecular Formula	C16H32O2	[2][5]
Molecular Weight	256.42 g/mol	[2][5]
Appearance	Colorless, clear liquid	[3]
Odor	Fruity, oily, sweet	[3][5]
Solubility	Soluble in alcohol; insoluble in water	[2][3]
Specific Gravity	0.859 g/mL @ 25°C	[3][5]
Refractive Index	1.435 @ 20°C	[3][5]
Boiling Point	306-307 °C	[2][3]
Melting Point	-18 °C	[2][5]
Flash Point	139.44 °C	[3]

Functions in Cosmetic Formulations

Octyl octanoate serves multiple functions in cosmetic products, making it a valuable ingredient for formulators. Its primary roles are summarized in Table 2.

Table 2: Functions of **Octyl Octanoate** in Cosmetics

Function	Description
Emollient	Forms a protective barrier on the skin, helping to reduce water loss and maintain hydration. Provides a soft and smooth feel to the skin.[1][6]
Skin-Conditioning Agent	Improves the overall condition and appearance of the skin.
Solvent	Can dissolve other ingredients, such as active compounds and UV filters, aiding in their incorporation into formulations.[6]
Dispersing Agent	Helps to distribute pigments and other solid particles evenly throughout a formulation.[1]
Fragrance Ingredient	Contributes a pleasant fruity and sweet aroma to products.[3]
Plasticizer	Can be used in specialty chemical blends to improve the spreadability and consistency of products like inks and coatings.[1]

Applications and Recommended Inclusion Levels

Octyl octanoate is incorporated into a wide array of cosmetic and personal care products due to its favorable sensory profile, which is often described as non-greasy and fast-absorbing.[1] It is particularly beneficial in formulations where a light, silky feel is desired. While specific concentration ranges can vary based on the formulation type and desired aesthetics, general usage levels are provided in Table 3.

Table 3: Recommended Inclusion Levels of **Octyl Octanoate**

Product Type	Recommended Concentration Range (%)	Notes
Creams and Lotions	1 - 10	Provides emollience and a smooth after-feel.
Sunscreens	2 - 8	Acts as a solvent for UV filters and contributes to a non-greasy feel. [1]
Hair Care (Conditioners, Serums)	1 - 5	Imparts a silky, non-greasy feel to hair. [1]
Color Cosmetics (Foundations, Lipsticks)	2 - 15	Aids in pigment dispersion and provides a smooth application. [1]
Fragrance Formulations	Up to 6 in concentrate	Acts as a carrier and contributes to the overall scent profile. [3]

Experimental Protocols

Stability Testing of a Cosmetic Emulsion Containing Octyl Octanoate

This protocol outlines the procedure for assessing the physical and chemical stability of an oil-in-water (O/W) cream formulated with **octyl octanoate**.

Objective: To evaluate the stability of the cosmetic emulsion under various storage conditions.

Materials and Equipment:

- Test emulsion containing **octyl octanoate**
- Control emulsion (without **octyl octanoate**, if applicable)
- pH meter
- Viscometer

- Homogenizer
- Microscope
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C)
- Centrifuge
- Glass jars and the final intended packaging

Methodology:

- Initial Characterization (Time 0):
 - Record the initial appearance, color, and odor of the emulsion.
 - Measure the initial pH and viscosity.
 - Observe the emulsion under a microscope to determine the initial globule size and distribution.
 - Conduct a centrifugation test (e.g., 3000 rpm for 30 minutes) to check for initial signs of separation.[\[7\]](#)
- Sample Storage:
 - Store samples of the emulsion in both glass jars and the final packaging at the following conditions:
 - 4°C (refrigerated)
 - 25°C / 60% RH (real-time)
 - 40°C / 75% RH (accelerated)
 - Freeze-thaw cycling: -10°C for 24 hours, then 25°C for 24 hours (repeat for 3-5 cycles).
[\[7\]](#)
- Evaluation at Specified Time Points:

- Evaluate the samples at regular intervals (e.g., 1, 2, 3, and 6 months for accelerated testing; 3, 6, 12, and 24 months for real-time testing).[8]
- At each time point, assess the following parameters and compare them to the initial measurements and the control sample stored at room temperature:
 - Physical Appearance: Note any changes in color, odor, or signs of phase separation (creaming, coalescence, or breaking).[7]
 - pH: Measure the pH of the emulsion.
 - Viscosity: Measure the viscosity of the emulsion.
 - Microscopic Analysis: Observe the emulsion under a microscope to monitor any changes in globule size or signs of aggregation.
 - Packaging Compatibility: Inspect the packaging for any signs of interaction with the product, such as discoloration, deformation, or leakage.

Workflow for Stability Testing:

Caption: Workflow for the stability testing of a cosmetic emulsion.

Sensory Panel Analysis of an Emollient

This protocol describes a method for the sensory evaluation of a cosmetic cream containing **octyl octanoate** to characterize its skin feel attributes.

Objective: To quantitatively describe the sensory characteristics of the emollient during and after application to the skin.

Materials and Equipment:

- Test formulation with **octyl octanoate**
- Control/reference formulations
- Standardized application area on the inner forearm of panelists

- Wash-out soap and towels
- Controlled environment room (constant temperature and humidity)
- Evaluation forms or sensory analysis software

Panelist Selection and Training:

- Select a panel of 10-15 trained assessors.
- Train panelists to identify and quantify specific sensory attributes of emollients using standardized scales.

Methodology:

- Acclimatization: Panelists should acclimate in the controlled environment room for at least 15 minutes before the evaluation.
- Sample Application:
 - A standardized amount of the test formulation (e.g., 0.1 g) is applied to a marked area on the inner forearm.
 - Panelists are instructed to spread the product evenly over the area.
- Attribute Evaluation:
 - Panelists evaluate a series of sensory attributes at different time points (e.g., during application, immediately after, and after 5 minutes).
 - Attributes to be evaluated may include:
 - Spreadability: Ease of spreading the product on the skin.
 - Absorbency: How quickly the product is absorbed.
 - Greasiness: The feeling of oiliness on the skin.
 - Stickiness: The tacky feeling on the skin.

- Smoothness: The sensation of smoothness on the skin surface.
- Residue: The amount of product remaining on the skin.
- Each attribute is rated on a labeled magnitude scale (e.g., 0 = not at all, 10 = very).

Workflow for Sensory Panel Analysis:

Caption: Workflow for the sensory panel analysis of a cosmetic emollient.

In-Vitro Evaluation of Skin Moisturization

This protocol provides an in-vitro method to assess the moisturizing potential of a formulation containing **octyl octanoate** by measuring its effect on skin hydration.

Objective: To determine the efficacy of the formulation in increasing skin hydration in an in-vitro model.

Materials and Equipment:

- 3D reconstructed human epidermis (RHE) models
- Test formulation with **octyl octanoate**
- Positive control (e.g., glycerin solution) and negative control (untreated)
- Corneometer or other skin hydration measurement device
- Cell culture incubator (37°C, 5% CO₂)
- Phosphate-buffered saline (PBS)

Methodology:

- Tissue Equilibration: Equilibrate the RHE models in the incubator according to the manufacturer's instructions.
- Baseline Measurement: Measure the baseline skin hydration of each RHE model using a Corneometer.

- Product Application:
 - Topically apply a standardized amount of the test formulation, positive control, and negative control to the surface of the RHE models.
- Incubation: Incubate the treated RHE models for a specified period (e.g., 1, 4, and 24 hours).
- Hydration Measurement: At each time point, remove the excess product (if any) and measure the skin hydration using the Corneometer.
- Data Analysis:
 - Calculate the change in skin hydration from baseline for each treatment group.
 - Statistically compare the results of the test formulation to the positive and negative controls.

Workflow for In-Vitro Skin Moisturization Evaluation:

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